

# Essential Safety and Handling Protocols for AT-61 (Sodium Ethoxide)

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## Compound of Interest

Compound Name: AT-61

Cat. No.: B1666105

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For laboratory professionals engaged in research, scientific analysis, and drug development, a comprehensive understanding of safety protocols for handling chemical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling and disposal of **AT-61**, also known as Sodium Ethoxide. Adherence to these guidelines is critical to ensure a safe laboratory environment and prevent personal injury and property damage.

**AT-61** is a hazardous chemical with multiple risk factors. It is classified as a flammable solid, may be corrosive to metals, is self-heating and may catch fire, is harmful if swallowed, and causes severe skin burns and eye damage.<sup>[1]</sup> Furthermore, it can form combustible dust concentrations in the air.<sup>[1]</sup>

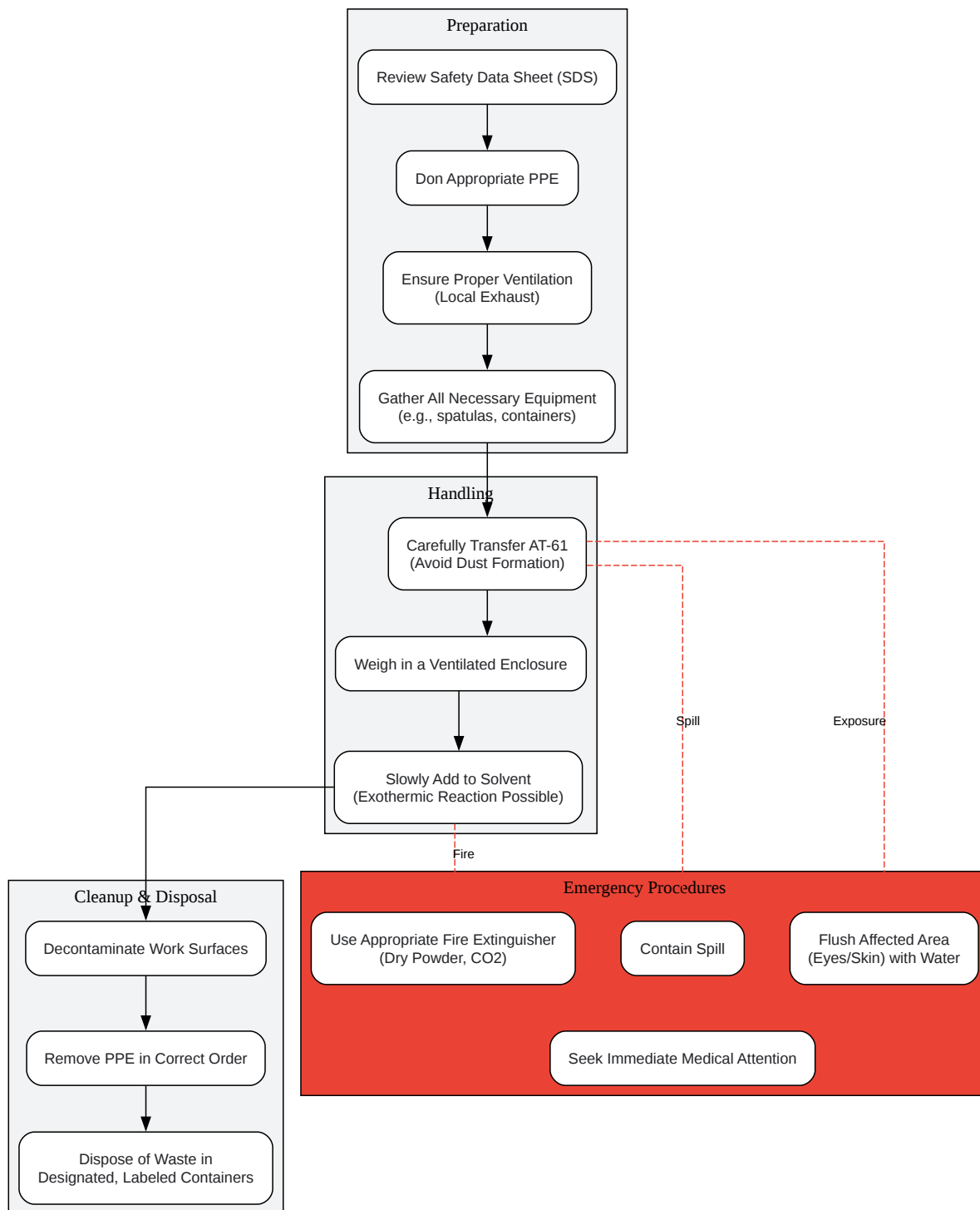
## Personal Protective Equipment (PPE)

The cornerstone of safe handling of **AT-61** is the consistent and correct use of appropriate personal protective equipment. The following table summarizes the required PPE for personnel handling this substance.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Glasses with side-shields or Goggles	Must be worn at all times when handling AT-61 to protect against dust and splashes.
Face shield	Recommended in addition to goggles when there is a significant risk of splashing.	
Hand Protection	Chemical-resistant gloves	Material and thickness must be selected based on the specific conditions of use and potential for direct contact.
Body Protection	Protective clothing	A lab coat or chemical-resistant apron should be worn to protect the skin from contact.
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are insufficient to maintain exposure below permissible limits, or when handling large quantities. Use in conjunction with a local exhaust ventilation system.

## Safe Handling and Operational Workflow

A systematic approach to handling **AT-61** is crucial to minimize risks. The following workflow outlines the key steps for safe operation.



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Figure 1: Safe Handling Workflow for **AT-61**.

### Procedural Steps:

- Preparation:
  - Always consult the Safety Data Sheet (SDS) before handling **AT-61**.[\[1\]](#)
  - Ensure a local exhaust ventilation system is operational to minimize dust inhalation.[\[1\]](#)
  - Don all required personal protective equipment as detailed in the table above.
  - Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[\[1\]](#)
  - Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- Handling:
  - Avoid the formation of dust during handling.
  - When weighing or transferring the solid, do so in a well-ventilated area, preferably within a chemical fume hood.
  - Protect the substance from moisture and air.[\[1\]](#)
- Disposal:
  - Dispose of contaminated materials and waste in accordance with official regulations.
  - Contaminated extinguishing water should be collected separately and not allowed to enter sewage or effluent systems.[\[1\]](#)

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

- Fire: Use a dry powder, carbon dioxide, or alcohol-resistant foam fire extinguisher. Firefighters should be equipped with self-contained breathing apparatus.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with water for several minutes. Seek immediate medical attention as **AT-61** causes severe skin burns.[\[1\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention as it causes serious eye damage.[1]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Seek medical attention if you feel unwell.

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## References

- 1. download.basf.com [download.basf.com]
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